

# Personal protective equipment for handling 2-Iodoaniline

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## Compound of Interest

Compound Name: 2-Iodoaniline

Cat. No.: B362364

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## Essential Safety and Handling Guide for 2-Iodoaniline

This guide provides critical safety protocols and logistical information for the handling and disposal of **2-Iodoaniline**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is vital for ensuring personal safety and maintaining a compliant laboratory environment.

## Chemical and Physical Properties

A summary of key quantitative data for **2-Iodoaniline** is presented below for easy reference.

Property	Value
CAS Number	615-43-0[1][2]
Molecular Formula	C <sub>6</sub> H <sub>6</sub> IN[3][4]
Molecular Weight	219.02 g/mol [2]
Appearance	Dark brown crystals or white to gray to brown powder.
Melting Point	55-58 °C
Solubility	Slightly soluble in water.
Signal Word	Warning or Danger

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure when handling **2-Iodoaniline**.

Protection Type	Required Equipment	Standards/Specifications
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	Conforming to OSHA 29 CFR 1910.133, European Standard EN166, or equivalent.
Skin Protection	Chemical-resistant gloves (inspect before use) and appropriate protective clothing to prevent skin exposure.	Gloves must satisfy EU Directive 89/686/EEC and the standard EN 374.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator. A dust mask (e.g., N95) is recommended.	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149.

## Operational Plan: Handling and Disposal

A systematic approach to handling and disposal is crucial for safety. The following procedural guidance outlines the lifecycle of **2-Iodoaniline** in a laboratory setting.

## Step-by-Step Handling Protocol

- Preparation:
  - Ensure a well-ventilated area, such as a chemical fume hood, is used for all handling procedures.
  - Confirm that an eyewash station and safety shower are readily accessible.
  - Don all required PPE as specified in the table above.
- Handling:
  - Avoid all personal contact, including inhalation of dust.
  - Minimize dust generation and accumulation during handling.
  - Avoid contact with eyes, skin, and clothing.
  - Do not eat, drink, or smoke in the handling area.
- Storage:
  - Store in a tightly closed container in a cool, dry, and well-ventilated area.
  - Keep away from incompatible substances such as acids, strong oxidizing agents, acid chlorides, acid anhydrides, and chloroformates.
  - The substance is light-sensitive and should be protected from light.

## Disposal Plan

- Waste Collection:
  - All materials contaminated with **2-Iodoaniline**, including unused product and cleaning materials, must be collected in a designated, suitable, clean, dry, and closed container

labeled for hazardous waste.

- Disposal Procedure:
  - Dispose of waste contents and containers at an approved waste disposal plant.
  - Chemical waste generators must adhere to local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.
  - Do not allow the product to enter drains or surface water.

## Contingency Plan: Emergency Procedures

Immediate and appropriate action is critical in the event of accidental exposure or spills.

### First-Aid Measures

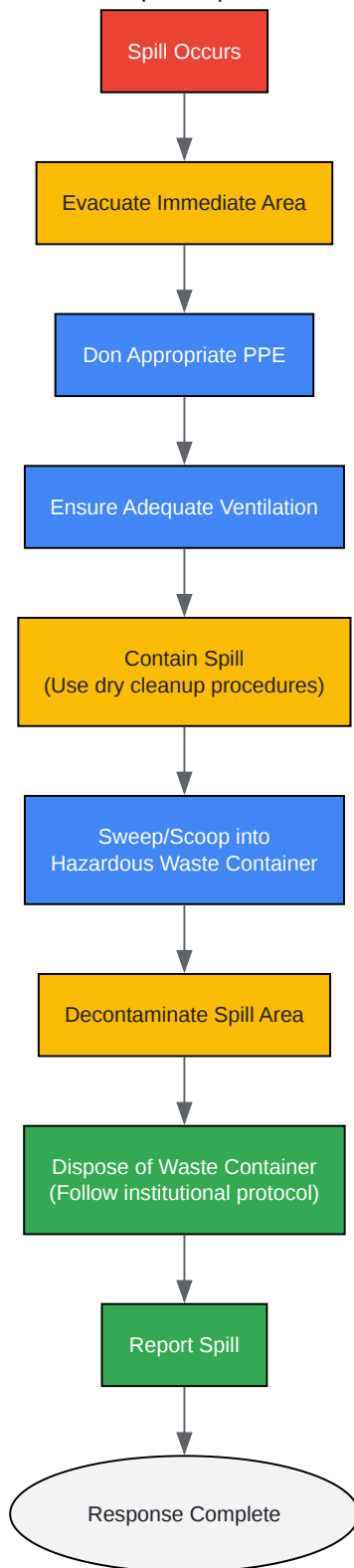
Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing and shoes. Flush the skin with plenty of soap and water for at least 15 minutes. Seek medical aid.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Spill Management Protocol

- Immediate Response:
  - Evacuate personnel from the immediate spill area.
  - Ensure adequate ventilation.
  - Wear the appropriate PPE before attempting to clean the spill.
- Cleanup Procedure:
  - For small spills, use a dry clean-up procedure to avoid generating dust.
  - Gently sweep or scoop the material into a suitable, closed container for disposal.
  - After the material has been collected, decontaminate the area. Dispose of cleaning materials as hazardous waste.
- Reporting:
  - Report the spill to the appropriate safety personnel or department as per your institution's protocol.

## Spill Response Workflow

## 2-Iodoaniline Spill Response Workflow



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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Iodoaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b362364#personal-protective-equipment-for-handling-2-iodoaniline]

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